

Application Notes and Protocols for the Preparation of Disuprazole Stock Solutions

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Compound of Interest

Compound Name: Disuprazole

Cat. No.: B1219562

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Introduction

Disuprazole is a proton pump inhibitor (PPI) used in research to study gastric acid secretion and related pathways. Accurate and reproducible experimental results depend on the correct preparation of **Disuprazole** stock solutions. These application notes provide detailed protocols for the preparation, storage, and handling of **Disuprazole** stock solutions to ensure their stability and efficacy in various experimental settings.

Chemical and Physical Properties

A thorough understanding of the physicochemical properties of **Disuprazole** is essential for proper handling and solution preparation.

| Property | Value | Reference |
|------------------|--|-----------|
| Molecular Weight | 331.45 g/mol | [1] |
| Chemical Formula | C ₁₆ H ₁₇ N ₃ OS ₂ | [1] |
| CAS Number | 99499-40-8 | [1] |
| Appearance | Solid (Form may vary) | N/A |
| Storage (Solid) | Dry, dark at 0-4°C (short-term) or -20°C (long-term) | [1] |

Solubility Profile

Disuprazole, like other proton pump inhibitors, exhibits limited solubility in aqueous solutions and is prone to degradation in acidic environments. While specific quantitative solubility data for **Disuprazole** in common laboratory solvents is not readily available in the public domain, general characteristics of PPIs suggest the following:

- Water: Poorly soluble.
- Acidic Solutions (pH < 7): Unstable and rapidly degrades.
- Alkaline Solutions (pH > 7): Generally more soluble and stable.
- Organic Solvents: Typically soluble in Dimethyl Sulfoxide (DMSO) and ethanol.

For precise experimental work, it is highly recommended to determine the solubility of the specific batch of **Disuprazole** in the chosen solvent before preparing a high-concentration stock solution.

Experimental Protocols

Preparation of a 10 mM Disuprazole Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **Disuprazole** in DMSO, a common solvent for this class of compounds.

Materials:

- **Disuprazole** (solid)
- Dimethyl Sulfoxide (DMSO), anhydrous
- Vortex mixer
- Calibrated analytical balance
- Sterile microcentrifuge tubes or vials
- Pipettes and sterile filter tips

Procedure:

- **Equilibration:** Allow the vial of solid **Disuprazole** to equilibrate to room temperature before opening to prevent condensation.
- **Weighing:** Accurately weigh out a specific amount of **Disuprazole** using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh 3.31 mg of **Disuprazole** (see calculation below).
- **Dissolution:** Add the weighed **Disuprazole** to a sterile tube. Add the desired volume of anhydrous DMSO.
- **Mixing:** Vortex the solution until the **Disuprazole** is completely dissolved. Gentle warming in a water bath (not exceeding 37°C) may aid in dissolution, but care should be taken to avoid degradation.
- **Sterilization (Optional):** If required for cell culture experiments, the stock solution can be sterilized by filtering through a 0.22 µm syringe filter compatible with DMSO.
- **Aliquoting and Storage:** Aliquot the stock solution into smaller, single-use volumes in sterile, light-protected tubes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C for short-to-medium-term storage or at -80°C for long-term storage.

Calculation for a 10 mM Stock Solution:

- Molecular Weight of **Disuprazole**: 331.45 g/mol
- Desired Concentration: 10 mM = 0.010 mol/L
- Mass (g) = Concentration (mol/L) x Volume (L) x Molecular Weight (g/mol)
- Mass (mg) for 1 mL (0.001 L) = 0.010 mol/L x 0.001 L x 331.45 g/mol = 0.0033145 g = 3.31 mg

Preparation of Working Solutions

Working solutions for experiments should be prepared fresh from the frozen stock solution on the day of use.

Procedure:

- Thawing: Thaw a single aliquot of the **Disuprazole** stock solution at room temperature.
- Dilution: Dilute the stock solution to the desired final concentration using the appropriate aqueous buffer or cell culture medium. It is crucial to ensure that the final concentration of DMSO in the working solution is non-toxic to the cells or experimental system (typically <0.5%).
- Mixing: Mix the working solution thoroughly by gentle inversion or pipetting. Avoid vigorous vortexing, which can cause the compound to precipitate out of the aqueous solution.
- pH Considerations: As **Disuprazole** is unstable in acidic conditions, ensure the pH of the final working solution is neutral or slightly alkaline.

Stability and Storage

Proper storage is critical to maintain the integrity of **Disuprazole** solutions.

| Solution Type | Storage Temperature | Duration | Special Conditions |
|--------------------------|-----------------------------|---------------------------------|---------------------------------|
| Solid Disuprazole | 0-4°C | Short-term (days to weeks) | Dry, dark |
| -20°C | Long-term (months to years) | Dry, dark | |
| DMSO Stock Solution | -20°C | Up to 1 month | Aliquoted, protected from light |
| -80°C | Up to 6 months | Aliquoted, protected from light | |
| Aqueous Working Solution | Room Temperature | Use immediately | Prepare fresh daily |

Note: The stability of **Disuprazole** in solution can be batch-dependent and influenced by the purity of the compound and the solvent. It is recommended to perform periodic quality control checks if solutions are stored for extended periods.

Visualization of Experimental Workflow

The following diagram illustrates the general workflow for preparing **Disuprazole** stock and working solutions.

Caption: Workflow for preparing **Disuprazole** solutions.

Safety Precautions

- Wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, when handling **Disuprazole** and DMSO.
- Handle **Disuprazole** in a well-ventilated area or a chemical fume hood.
- DMSO can facilitate the absorption of other chemicals through the skin. Avoid direct contact.

- Consult the Safety Data Sheet (SDS) for **Disuprazole** for complete safety and handling information.

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References

- 1. Preformulation investigation of the novel proton pump inhibitor lansoprazole - PubMed [pubmed.ncbi.nlm.nih.gov]
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